Technical Guide: Synthesis and Application of 1-(2,3-Dimethylphenyl)pyrrolidine

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Compound of Interest

Compound Name:	*1-(2,3-Dimethylphenyl)pyrrolidine*
CAS No.:	*957065-89-3*
Cat. No.:	*B1593450*

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Abstract & Strategic Value

1-(2,3-Dimethylphenyl)pyrrolidine (CAS: 957065-89-3) is a specialized N-aryl heterocycle utilized as a lipophilic building block in medicinal chemistry and agrochemical synthesis. Unlike its unhindered analogues, the 2,3-dimethyl substitution pattern confers unique steric and electronic properties:

- Conformational Locking: The ortho-methyl group at the C2 position forces the pyrrolidine ring out of coplanarity with the benzene ring, modulating conjugation and reducing the basicity of the nitrogen lone pair.
- Regiocontrol: The 2,3-substitution pattern blocks one ortho and one meta position, directing electrophilic aromatic substitution (EAS) almost exclusively to the C4 (para) position and Directed Ortho Metalation (DOM) to the C6 position.
- Pharmacophore Utility: It serves as a bioisostere for sterically crowded diethylamines or cyclic amines in CNS-active scaffolds, improving blood-brain barrier (BBB) permeability due to increased lipophilicity.

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This guide details two validated synthesis protocols and a downstream application workflow for regioselective functionalization.

Chemical Profile

Property	Specification
IUPAC Name	1-(2,3-Dimethylphenyl)pyrrolidine
CAS Number	957065-89-3
Molecular Formula	$C_{12}H_{17}N$
Molecular Weight	175.27 g/mol
Physical State	Pale yellow oil (standard) / Low-melting solid
Boiling Point	~293 °C (Predicted at 760 mmHg)
Density	0.99 ± 0.06 g/cm³
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in water
pKa (Conjugate Acid)	~5.68 (Predicted) - Note: Lower than typical anilines due to steric twist.

Synthesis Protocols

Method A: Cyclization of 2,3-Dimethylaniline (Scalable & Cost-Effective)

Best for multi-gram to kilogram scale preparation where palladium costs are prohibitive.

Mechanism: Double nucleophilic substitution (

) of 1,4-dibromobutane by the primary aniline.

Reagents:

- 2,3-Dimethylaniline (1.0 equiv)

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- 1,4-Dibromobutane (1.1 equiv)
- Potassium Carbonate (

) (2.5 equiv) or DIPEA (3.0 equiv)
- Solvent: Acetonitrile (

) or Toluene
- Catalyst: Potassium Iodide (KI) (0.1 equiv) - Accelerates alkylation via Finkelstein reaction.

Protocol:

- Setup: Charge a 3-neck round-bottom flask equipped with a reflux condenser, mechanical stirrer, and internal thermometer with 2,3-dimethylaniline (50 mmol) and Acetonitrile (250 mL).
- Addition: Add

  (125 mmol) and KI (5 mmol). Stir to suspend.
- Alkylation: Add 1,4-dibromobutane (55 mmol) dropwise over 20 minutes to prevent exotherm spikes.
- Reflux: Heat the mixture to reflux (80–82 °C) for 16–24 hours. Monitor consumption of aniline by TLC (Hexane/EtOAc 9:1) or LC-MS.[1]
- Workup: Cool to room temperature. Filter off inorganic salts. Concentrate the filtrate under reduced pressure.
- Extraction: Redissolve residue in Ethyl Acetate (100 mL) and wash with water (2 x 50 mL) and brine (1 x 50 mL).
- Purification: The crude oil is often >90% pure. For high purity, perform vacuum distillation (high vacuum required) or flash column chromatography (SiO_2, 0–10% EtOAc in Hexanes).

Method B: Buchwald-Hartwig Amination (High Precision)

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Best for late-stage functionalization or when starting from the aryl halide.

Mechanism: Pd(0)-catalyzed cross-coupling between an aryl halide and a secondary amine.[2]

Reagents:

- 1-Bromo-2,3-dimethylbenzene (1.0 equiv)
- Pyrrolidine (1.2 equiv)
- Catalyst:

  (1-2 mol%) or $Pd(OAc)_2$
- Ligand: BINAP or Xantphos (2-4 mol%) - Bidentate ligands prevent

  -hydride elimination and stabilize the bulky intermediate.
- Base:

  (1.5 equiv)
- Solvent: Toluene or 1,4-Dioxane (anhydrous)

Protocol:

- Inert Atmosphere: Flame-dry a Schlenk flask and purge with Argon/Nitrogen.
- Loading: Add 1-bromo-2,3-dimethylbenzene (10 mmol), Toluene (50 mL), Pyrrolidine (12 mmol), and

  (15 mmol).
- Catalyst Addition: Add the Pd source and Ligand.
- Reaction: Heat to 100 °C for 12 hours. The solution usually turns dark red/brown.
- Quench: Cool to RT, dilute with diethyl ether, and filter through a pad of Celite to remove Pd residues.

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- Isolation: Concentrate and purify via flash chromatography (Hexanes/EtOAc).

Application Workflow: Regioselective Functionalization

The steric bulk of the 2,3-dimethyl system creates a predictable reactivity map for the researcher.

Pathway 1: Vilsmeier-Haack Formylation (C4-Selective)

Due to the electron-donating pyrrolidine nitrogen, the ring is activated. The 2,3-methyls block the ortho and meta positions on the "left" side. The C4 position (para to Nitrogen) is the most nucleophilic and sterically accessible site.

- Reagents:

  , DMF.

- Product: 4-(pyrrolidin-1-yl)-2,3-dimethylbenzaldehyde.

- Utility: Precursor for styrenes or benzylamines.

Pathway 2: Directed Ortho Metalation (C6-Selective)

Treatment with strong lithium bases (

-BuLi) does not deprotonate the methyl groups easily; instead, the nitrogen lone pair coordinates Lithium, directing deprotonation to the C6 position (the only open ortho site).

- Reagents:

  -BuLi, TMEDA, Electrophile (

).

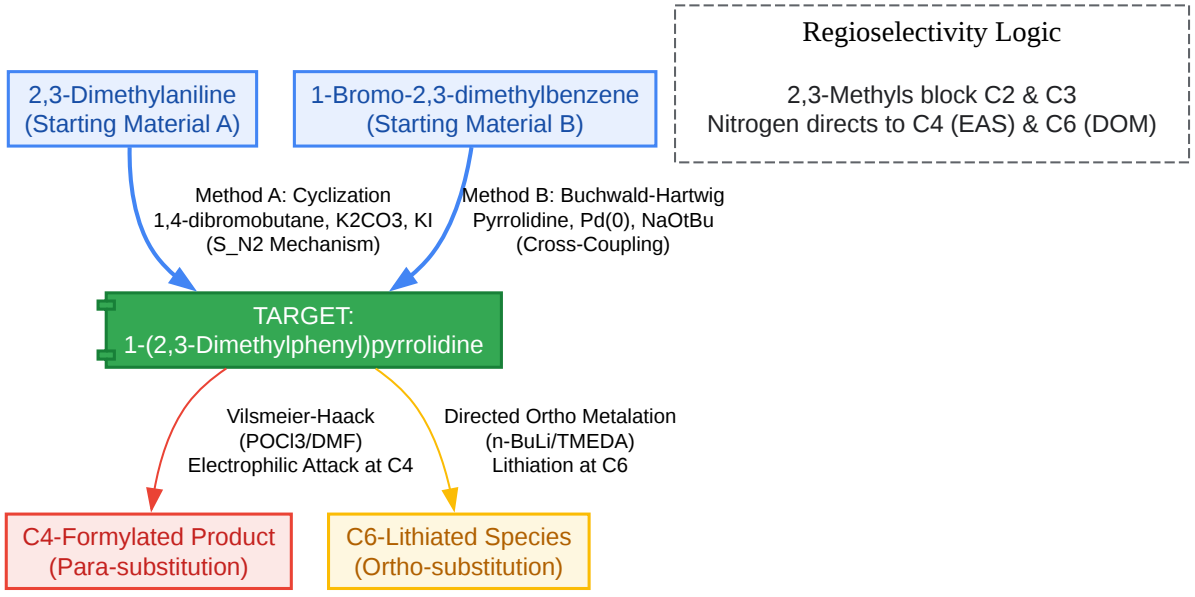
- Product: 1-(2,3-dimethyl-6-substituted-phenyl)pyrrolidine.

- Utility: Synthesis of polysubstituted aromatics that are difficult to access via EAS.

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Visualizing the Chemistry

The following diagram illustrates the synthesis routes and the regioselective logic for downstream applications.



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Figure 1: Synthesis pathways (Blue) and divergent regioselective functionalization (Red/Yellow) of **1-(2,3-dimethylphenyl)pyrrolidine**.

Safety & Handling

- Hazard Class: Irritant (Skin/Eye/Respiratory).
- Toxicity: Like many aryl pyrrolidines, this compound should be treated as a potential CNS depressant or stimulant until fully characterized. Use standard PPE (gloves, goggles, fume hood).
- Storage: Store under inert gas (Argon) at 2–8 °C to prevent slow N-oxidation or color degradation.

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